

The Role of Bromic Acid in Inorganic Chemical Synthesis: A Technical Guide

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Compound of Interest

Compound Name: *Bromic acid*

CAS No.: 7789-31-3

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Introduction

Bromic acid (HBrO_3), a halogen oxoacid, serves as a potent oxidizing agent in various inorganic chemical syntheses.^{[1][2]} Although it exists only in aqueous solution, its reactivity makes it a valuable reagent for the preparation of metal bromates and for its role in complex oscillating chemical reactions. This technical guide provides an in-depth overview of the properties, synthesis, and key applications of **bromic acid** in inorganic chemistry, with a focus on quantitative data, experimental protocols, and reaction mechanisms.

Properties of Bromic Acid

Bromic acid is a colorless solution that turns yellow at room temperature due to its decomposition into bromine.^[2] It is a strong acid with a pKa of approximately -2, meaning it dissociates completely in water to form hydronium and bromate ions.^{[1][3]}

Property	Value	Reference
Molecular Formula	HBrO ₃	[1]
Molar Mass	128.91 g/mol	[1]
pKa	~ -2	[1][3]
Appearance	Colorless aqueous solution, turns yellow on decomposition	[2]
Standard Reduction Potential (BrO ₃ ⁻ + 6H ⁺ + 6e ⁻ → Br ⁻ + 3H ₂ O)	+1.42 V	[4]
Standard Reduction Potential (2BrO ₃ ⁻ + 12H ⁺ + 10e ⁻ → Br ₂ + 6H ₂ O)	+1.513 V	[5]

Synthesis of Bromic Acid

The most common laboratory method for the preparation of **bromic acid** involves the reaction of barium bromate with sulfuric acid.[6] The insoluble barium sulfate precipitate is removed by filtration, leaving an aqueous solution of **bromic acid**.

Experimental Protocol: Preparation of Bromic Acid from Barium Bromate

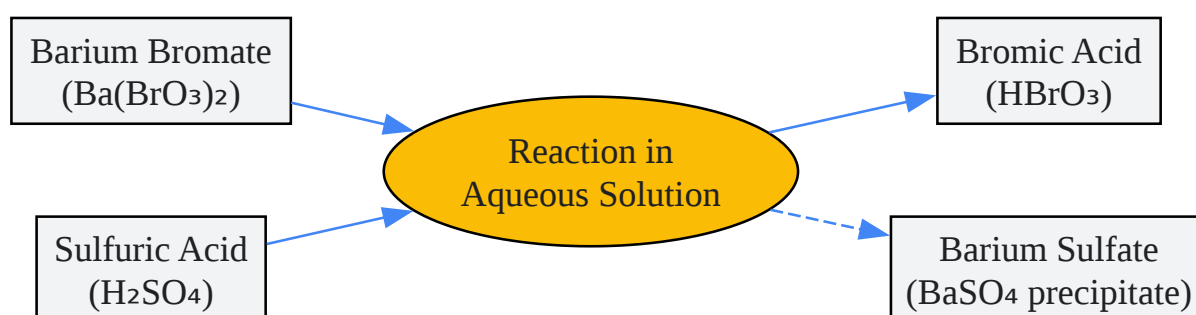
Materials:

- Barium bromate (Ba(BrO₃)₂)
- Dilute Sulfuric acid (H₂SO₄)
- Distilled water
- Filter paper and funnel
- Beaker and stirring rod

Procedure:

- A carefully calculated amount of barium bromate is dissolved in warm distilled water.
- A stoichiometric amount of dilute sulfuric acid is slowly added to the barium bromate solution while stirring continuously.
- A white precipitate of barium sulfate will form.
- The mixture is allowed to cool, and the precipitate is separated by filtration.
- The resulting filtrate is an aqueous solution of **bromic acid**.
- The concentration of the prepared **bromic acid** can be determined by titration.

Note: This is a general procedure. Precise quantities and concentrations should be determined based on the desired concentration of the final **bromic acid** solution.



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Diagram 1: Synthesis of Bromic Acid.

Applications in Inorganic Synthesis

Synthesis of Metal Bromates

Bromic acid is a key reagent in the synthesis of various metal bromates. These reactions typically involve the neutralization of **bromic acid** with a corresponding metal hydroxide, carbonate, or oxide.

General Reaction with Hydroxides: $\text{M}(\text{OH})_n + n\text{HBrO}_3 \rightarrow \text{M}(\text{BrO}_3)_n + n\text{H}_2\text{O}$

General Reaction with Carbonates: $M_2(CO_3)_n + 2nHBrO_3 \rightarrow 2M(BrO_3)_n + nH_2O + nCO_2$

Materials:

- **Bromic acid** ($HBrO_3$) solution
- Sodium hydroxide ($NaOH$) solution
- Beaker
- Stirring rod
- Heating plate (optional)

Procedure:

- In a well-ventilated area, a measured amount of **bromic acid** solution is placed in a beaker.
- Slowly, and with constant stirring, a stoichiometric amount of sodium hydroxide solution is added to the **bromic acid**.^[7]
- The reaction is exothermic, and cooling may be necessary to control the temperature.
- After the addition is complete, the solution is stirred for a short period to ensure the reaction goes to completion.
- The resulting solution of sodium bromate can be concentrated by gentle heating to induce crystallization.
- The crystals are then collected by filtration and can be purified by recrystallization.^[7]

Bromic Acid as an Oxidizing Agent

Bromic acid is a powerful oxidizing agent, capable of oxidizing various metal and non-metal ions. The oxidizing strength of **bromic acid** is highly dependent on the pH of the solution.

An early study by Hendrixson (1906) investigated the reaction of **bromic acid** with several metals. While the quantitative data is historical, it provides a qualitative understanding of its reactivity.

Metal	Observation
Zinc (Zn)	Dissolves without evolution of hydrogen.
Aluminum (Al)	Dissolves with the evolution of some hydrogen gas.
Iron (Fe)	Rapidly dissolves to form ferric (Fe^{3+}) ions.
Copper (Cu)	Dissolves readily.
Tin (Sn)	Dissolves slowly.
Silver (Ag)	Oxidized slowly, forming insoluble silver bromide and bromate.
Cadmium (Cd)	Dissolves slowly without evolution of hydrogen.

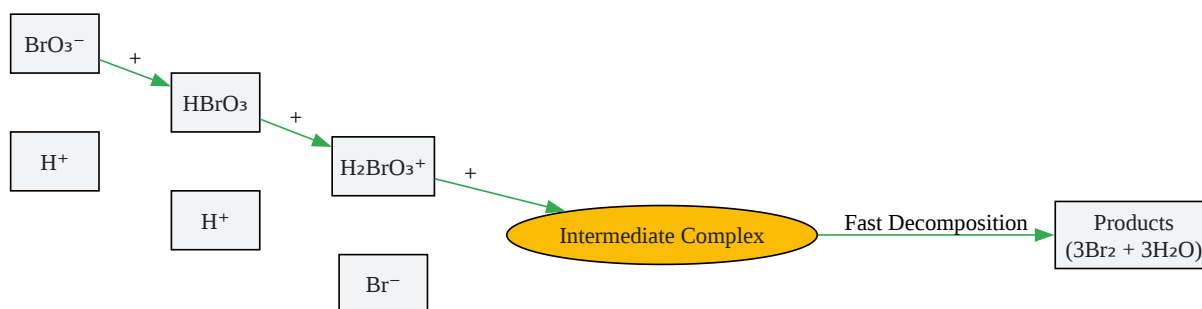
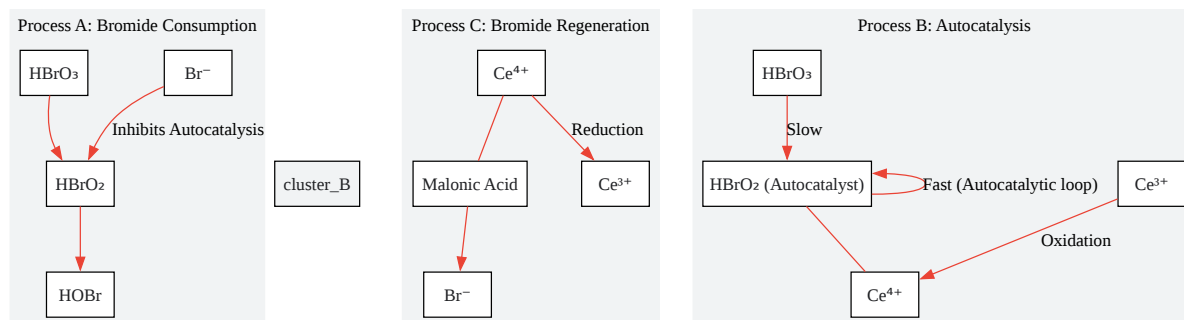
Note: The original paper provides amounts of reactants and products, but modern analytical techniques would be required for precise yield determination.

The Belousov-Zhabotinsky Reaction

The Belousov-Zhabotinsky (BZ) reaction is a classic example of a nonlinear oscillating chemical reaction, where the color of the solution periodically changes.[8][9] **Bromic acid** (or a bromate salt in acidic solution) is a key component of the BZ reaction, acting as the primary oxidizing agent.[10] The overall reaction involves the oxidation of an organic substrate, typically malonic acid, by bromate, catalyzed by a metal ion such as cerium or ferroin.[3]

The mechanism of the BZ reaction is highly complex, involving numerous intermediate steps and feedback loops. A simplified model, known as the FKN mechanism (Field, Kőrös, and Noyes), breaks the reaction down into three main processes:

- Process A: Consumption of bromide ions, which inhibit the autocatalytic step.
- Process B: The autocatalytic production of bromous acid (HBrO_2).
- Process C: The reduction of the catalyst and regeneration of bromide ions.



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References

- 1. Copper bromide (CuBr₂) | Br₂Cu | CID 24611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. "Chemical pendulum" experiment | MEL Chemistry [melscience.com]
- 4. SSERC | Rates of reaction (acid-carbonate) – data [sserc.org.uk]
- 5. CN1354125A - Production method of sodium bromide, sodium bromate, potassium bromide and potassium bromate by using bromide and alkali - Google Patents [patents.google.com]
- 6. academic.oup.com [academic.oup.com]
- 7. bloomtechz.com [bloomtechz.com]
- 8. Belousov–Zhabotinsky reaction - Wikipedia [en.wikipedia.org]
- 9. Belousov-Zhabotinsky reaction - Scholarpedia [scholarpedia.org]
- 10. Sodium bromate - Sciencemadness Wiki [sciencemadness.org]
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